

A Comprehensive Technical Guide to the Thermochemical Properties of Diphenyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyl ether

Cat. No.: B7761001

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the thermochemical data of **diphenyl ether** (C₁₂H₁₀O). The following sections present key quantitative data in a structured format, detail the experimental methodologies for crucial measurements, and visualize relevant chemical pathways. This information is vital for professionals in research, chemical engineering, and pharmaceutical development who require precise data for process design, safety analysis, and computational modeling.

Core Thermochemical Data

The thermochemical properties of **diphenyl ether** have been extensively studied, providing a solid foundation for its various industrial applications, notably as a high-temperature heat transfer fluid. The data presented in the following tables has been compiled from various validated sources.

Enthalpy and Entropy Data

The enthalpy of formation, combustion, and phase transitions are critical parameters for understanding the energy content and stability of **diphenyl ether**.

Property	State	Value	Units	Reference(s)
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	Solid	-32.11 ± 0.93	kJ/mol	[1]
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	Liquid	-6113.7 ± 3.8	kJ/mol	[1]
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	Solid	-6119.24 ± 0.88	kJ/mol	[1]
Enthalpy of Vaporization ($\Delta_{vap} H$)	-	46.8	kJ/mol	[N/A]
Enthalpy of Fusion ($\Delta_{fus} H$)	-	17.215	kJ/mol	[N/A]
Standard Molar Entropy (S°)	Solid (1 bar)	233.91	J/mol·K	[1]

Heat Capacity and Physical Properties

The heat capacity and other physical properties are essential for heat transfer calculations and process modeling.

Property	Value	Units	Temperature (K)	Reference(s)
Molar Heat Capacity (Cp)	216.56	J/mol·K	298.15	[2]
Boiling Point	531.1 - 532.2	K	-	[2]
Melting Point	~300.1	K	-	[2]
Triple Point	300.01 - 300.03	K	-	[2]

Experimental Protocols

The following sections detail the methodologies used to determine the key thermochemical data presented above. These protocols are based on established experimental techniques.

Bomb Calorimetry for Enthalpy of Combustion

The standard enthalpy of combustion of **diphenyl ether** is determined using a bomb calorimeter, a constant-volume device.

Procedure:

- **Sample Preparation:** A precisely weighed pellet of high-purity **diphenyl ether** (approximately 1 gram) is placed in the sample holder of the calorimeter bomb.
- **Fuse Wire:** A known length of fuse wire is attached to the electrodes within the bomb, positioned to ensure ignition of the sample.
- **Bomb Sealing and Pressurization:** The bomb is sealed and purged with oxygen to remove atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Assembly:** The sealed bomb is placed in a calorimeter bucket containing a precisely measured quantity of water. The bucket is then placed within an insulating jacket to minimize heat exchange with the surroundings. A high-precision thermometer and a stirrer are submerged in the water.

- **Temperature Equilibration:** The stirrer is activated, and the initial temperature of the water is recorded once thermal equilibrium is reached.
- **Ignition and Data Acquisition:** The sample is ignited by passing a current through the fuse wire. The temperature of the water is recorded at regular intervals until a maximum temperature is reached and then begins to cool.
- **Corrections and Calculation:** The raw temperature change is corrected for heat exchange with the surroundings, the heat of combustion of the fuse wire, and the formation of any nitric acid from residual nitrogen. The heat capacity of the calorimeter system (determined by combusting a standard substance like benzoic acid) is used to calculate the heat of combustion of the **diphenyl ether** sample at constant volume (ΔU). This value is then converted to the enthalpy of combustion (ΔH) using thermodynamic relationships.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Adiabatic Vacuum Calorimetry for Heat Capacity

The heat capacity of **diphenyl ether** is measured using an adiabatic vacuum calorimeter, which minimizes heat loss to the surroundings.

Procedure:

- **Sample Encapsulation:** A known mass of **diphenyl ether** is sealed in a sample container, which is then placed inside the calorimeter vessel.
- **Vacuum and Thermal Shielding:** The calorimeter is evacuated to a high vacuum to eliminate heat transfer by convection and conduction. Adiabatic shields, whose temperatures are controlled to match that of the calorimeter vessel, surround the vessel to minimize radiative heat loss.
- **Heating and Temperature Measurement:** A known quantity of electrical energy is supplied to a heater within the calorimeter, causing a small, incremental increase in the temperature of the sample. The temperature change is precisely measured using a calibrated thermometer.
- **Data Analysis:** The heat capacity of the sample is calculated from the electrical energy input and the measured temperature rise, after accounting for the heat capacity of the sample container and any other addenda. This process is repeated over the desired temperature range to obtain the heat capacity as a function of temperature.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Knudsen Effusion Mass Spectrometry for Vapor Pressure and Enthalpy of Sublimation/Vaporization

The vapor pressure of **diphenyl ether**, from which the enthalpy of sublimation or vaporization can be derived, is determined using the Knudsen effusion method coupled with mass spectrometry.

Procedure:

- **Sample Loading:** A small amount of **diphenyl ether** is placed in a Knudsen cell, a small, isothermal container with a small orifice of known area.
- **High Vacuum Environment:** The Knudsen cell is placed in a high-vacuum chamber.
- **Heating and Effusion:** The cell is heated to a precise, constant temperature. At this temperature, the **diphenyl ether** establishes an equilibrium vapor pressure inside the cell. Molecules from the vapor phase effuse through the orifice into the vacuum chamber.
- **Mass Spectrometric Detection:** The effusing molecular beam is directed into the ion source of a mass spectrometer, which identifies the species and measures their intensity.
- **Vapor Pressure Calculation:** The vapor pressure is calculated from the rate of mass loss (determined from the ion intensity), the temperature, the molar mass of the effusing species, and the geometry of the orifice using the Hertz-Knudsen equation.
- **Enthalpy Determination:** The measurements are repeated at several different temperatures. The enthalpy of sublimation or vaporization is then determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature (the Clausius-Clapeyron equation).[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Differential Scanning Calorimetry (DSC) for Enthalpy of Fusion

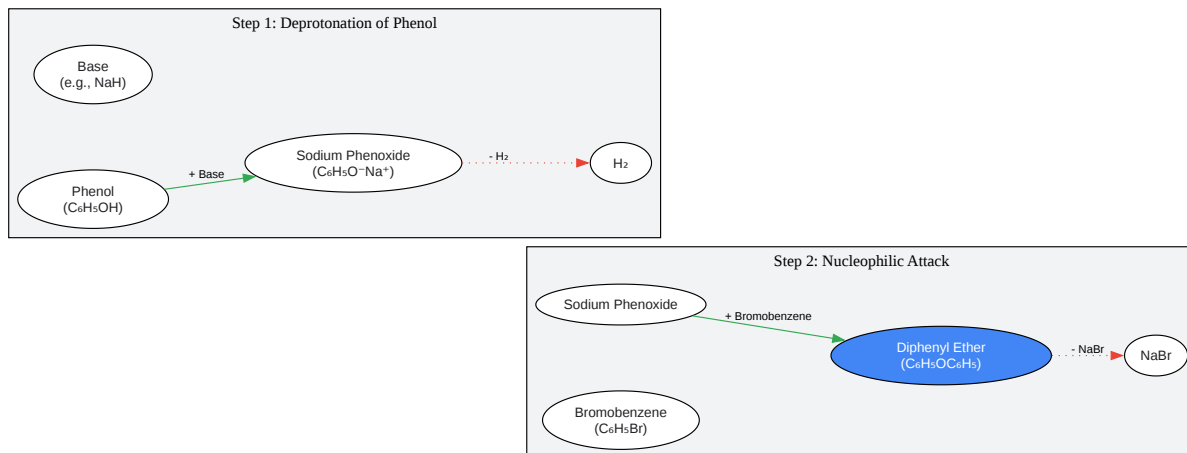
The enthalpy of fusion of **diphenyl ether** is measured using a differential scanning calorimeter.

Procedure:

- **Sample Preparation:** A small, accurately weighed sample of **diphenyl ether** is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, which includes a controlled heating rate (e.g., 10 K/min) through the melting point of **diphenyl ether**.
- **Measurement:** As the instrument heats the sample and reference, it measures the difference in heat flow required to maintain them at the same temperature. When the **diphenyl ether** melts, it absorbs a significant amount of heat, resulting in a large endothermic peak in the DSC thermogram.
- **Data Analysis:** The area of the melting peak is integrated to determine the total heat absorbed during the phase transition. This value, divided by the mass of the sample, gives the enthalpy of fusion.^{[14][15][16][17]}

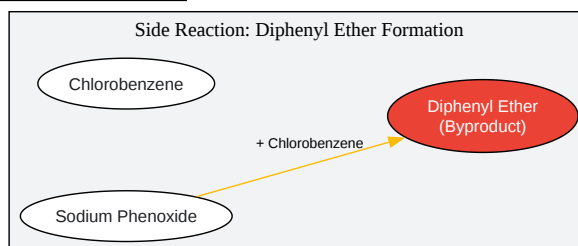
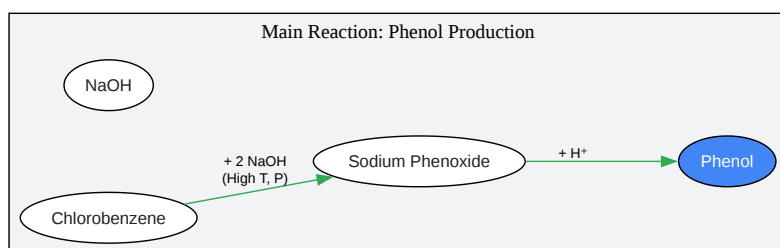
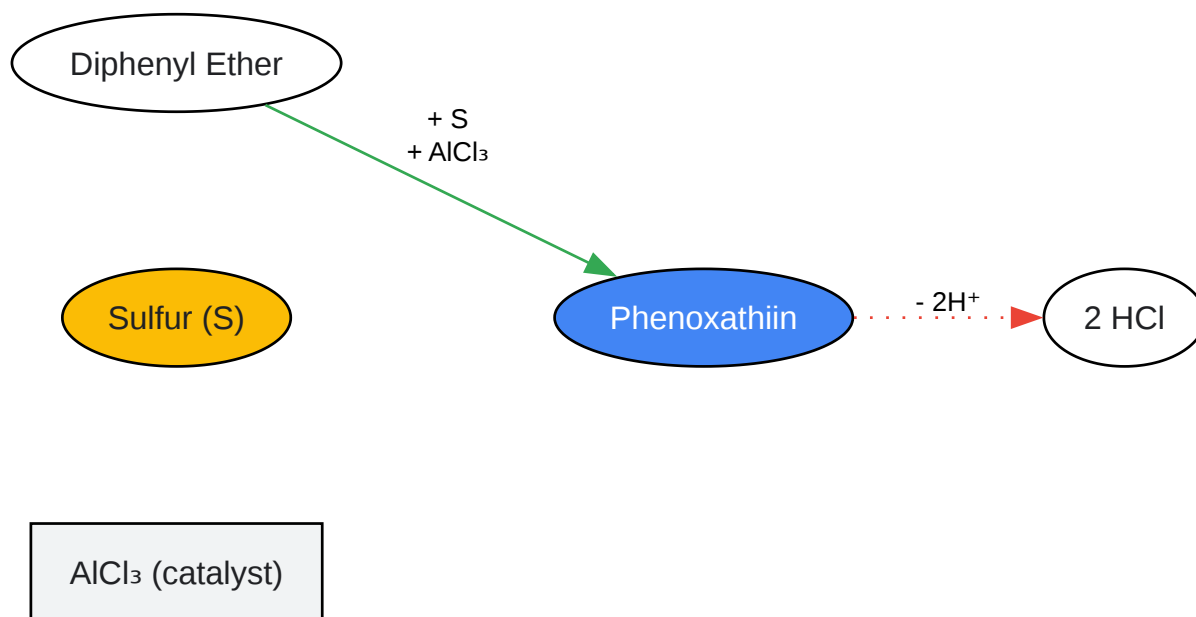
Visualizations of Relevant Chemical Pathways

Diphenyl ether is involved in several important chemical reactions. The following diagrams, generated using the DOT language, illustrate the mechanisms of its synthesis and a key reaction.



[Click to download full resolution via product page](#)

Caption: Williamson Ether Synthesis of **Diphenyl Ether**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diphenyl ether [webbook.nist.gov]
- 2. Diphenyl ether [webbook.nist.gov]
- 3. biopchem.education [biopchem.education]
- 4. homepages.gac.edu [homepages.gac.edu]
- 5. personal.utdallas.edu [personal.utdallas.edu]
- 6. ivypanda.com [ivypanda.com]
- 7. pubs.aip.org [pubs.aip.org]
- 8. Adiabatic Calorimetry Testing: Understanding the Basics - zeal [zealstruments.com]
- 9. faculty.fiu.edu [faculty.fiu.edu]
- 10. scranton.edu [scranton.edu]
- 11. iesmat.com [iesmat.com]
- 12. surfacemeasurementsystems.com [surfacemeasurementsystems.com]
- 13. electrochem.org [electrochem.org]
- 14. calnesis.com [calnesis.com]
- 15. scribd.com [scribd.com]
- 16. ocw.mit.edu [ocw.mit.edu]
- 17. Video: Differential Scanning Calorimetry: Measuring Enthalpy Changes [jove.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Properties of Diphenyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7761001#thermochemical-data-of-diphenyl-ether>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com